

# Technical Support Center: 1-(2-Fluorophenyl)-2-nitropropene

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## Compound of Interest

Compound Name: 1-(2-Fluorophenyl)-2-nitropropene

Cat. No.: B12048242

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **1-(2-Fluorophenyl)-2-nitropropene**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended long-term storage conditions for **1-(2-Fluorophenyl)-2-nitropropene**?

**A1:** For optimal long-term stability, **1-(2-Fluorophenyl)-2-nitropropene**, a yellow crystalline solid, should be stored in a cool, dry, and dark environment.<sup>[1]</sup> The recommended temperature is between 2°C and 8°C.<sup>[2]</sup> It is crucial to store the compound in a tightly sealed container to protect it from moisture and light.<sup>[1]</sup> The storage area should be well-ventilated.

**Q2:** How stable is **1-(2-Fluorophenyl)-2-nitropropene** at room temperature?

**A2:** While stable for short periods, prolonged exposure of **1-(2-Fluorophenyl)-2-nitropropene** to ambient room temperature is not recommended. Similar nitroalkenes are known to be unstable at higher temperatures and can degrade over time.<sup>[2]</sup> For routine laboratory use, it is advisable to take out only the required amount and return the main stock to the recommended storage conditions promptly.

**Q3:** What are the known incompatibilities for this compound?

A3: **1-(2-Fluorophenyl)-2-nitropropene** should be stored away from strong oxidizing agents.

[2] Contact with incompatible materials can lead to degradation of the compound.

Q4: What are the primary degradation pathways for **1-(2-Fluorophenyl)-2-nitropropene**?

A4: The primary degradation pathways for nitroalkenes like **1-(2-Fluorophenyl)-2-nitropropene** include:

- Polymerization: The electron-withdrawing nitro group and the carbon-carbon double bond make the molecule susceptible to polymerization, especially in the presence of light, heat, or impurities.
- Hydrolysis: Although practically insoluble in water, prolonged contact with moisture, especially under non-neutral pH conditions, can potentially lead to hydrolysis of the nitro group or other reactions.
- Photodegradation: Exposure to UV light can induce photochemical reactions, leading to decomposition. This is why storage in a dark place or in an amber-colored vial is critical.
- Thermal Degradation: The compound decomposes before boiling.[1] Elevated temperatures will accelerate degradation.

Q5: What are the visual signs of degradation?

A5: Degradation of **1-(2-Fluorophenyl)-2-nitropropene** may be indicated by a change in color from a distinct yellow to a darker orange or brownish hue. The formation of a gummy or polymeric substance instead of free-flowing crystals can also be a sign of degradation. If you observe any of these changes, it is recommended to verify the purity of the compound before use.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction outcomes or low yields	Degradation of the starting material.	Verify the purity of 1-(2-Fluorophenyl)-2-nitropropene using a suitable analytical method like HPLC or GC-MS. Ensure that the compound has been stored correctly.
Inconsistent analytical results (e.g., multiple peaks in chromatogram)	Presence of impurities or degradation products.	Purify the compound by recrystallization. For analytical troubleshooting, refer to the HPLC/GC troubleshooting section below.
Change in physical appearance (color, texture)	Exposure to light, heat, or moisture.	Discard the material if significant degradation is suspected. For future prevention, strictly adhere to the recommended storage conditions.
Difficulty in dissolving the compound	Polymerization or presence of insoluble impurities.	Try sonicating the sample in a suitable organic solvent like ethanol or acetone. <sup>[1]</sup> If it still does not dissolve, it is likely degraded.

## Data Presentation

Table 1: Physical and Chemical Properties of **1-(2-Fluorophenyl)-2-nitropropene**

Property	Value	Reference
CAS Number	829-40-3	[3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> FNO <sub>2</sub>	[3]
Molar Mass	181.16 g/mol	[1][3]
Appearance	Yellow crystalline solid or powder	[1]
Melting Point	~54–58°C	[1]
Boiling Point	Decomposes before boiling	[1]
Solubility in Water	Practically insoluble	[1]
Solubility in Organic Solvents	Soluble in ethanol, acetone, and dichloromethane	[1]

Table 2: Recommended Storage Conditions Summary

Parameter	Recommendation
Temperature	2°C to 8°C
Light	Protect from light (store in dark/amber vials)
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen) for long-term stability
Container	Tightly sealed container
Environment	Cool, dry, and well-ventilated area

## Experimental Protocols

### Protocol 1: Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and assess the stability of **1-(2-Fluorophenyl)-2-nitropropene**.

#### 1. Preparation of Stock Solution:

- Accurately weigh and dissolve **1-(2-Fluorophenyl)-2-nitropropene** in a suitable solvent (e.g., acetonitrile or methanol) to obtain a stock solution of known concentration (e.g., 1 mg/mL).

#### 2. Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep at room temperature for 24 hours.
- Thermal Degradation: Keep the solid compound in a hot air oven at 60°C for 48 hours. Then, dissolve in the chosen solvent.
- Photodegradation: Expose the stock solution to direct sunlight or a photostability chamber for 24 hours.

#### 3. Sample Analysis:

- After the specified time, neutralize the acidic and basic samples.
- Analyze all samples, including a control (unstressed) sample, using a stability-indicating HPLC method (see Protocol 2).

#### 4. Data Evaluation:

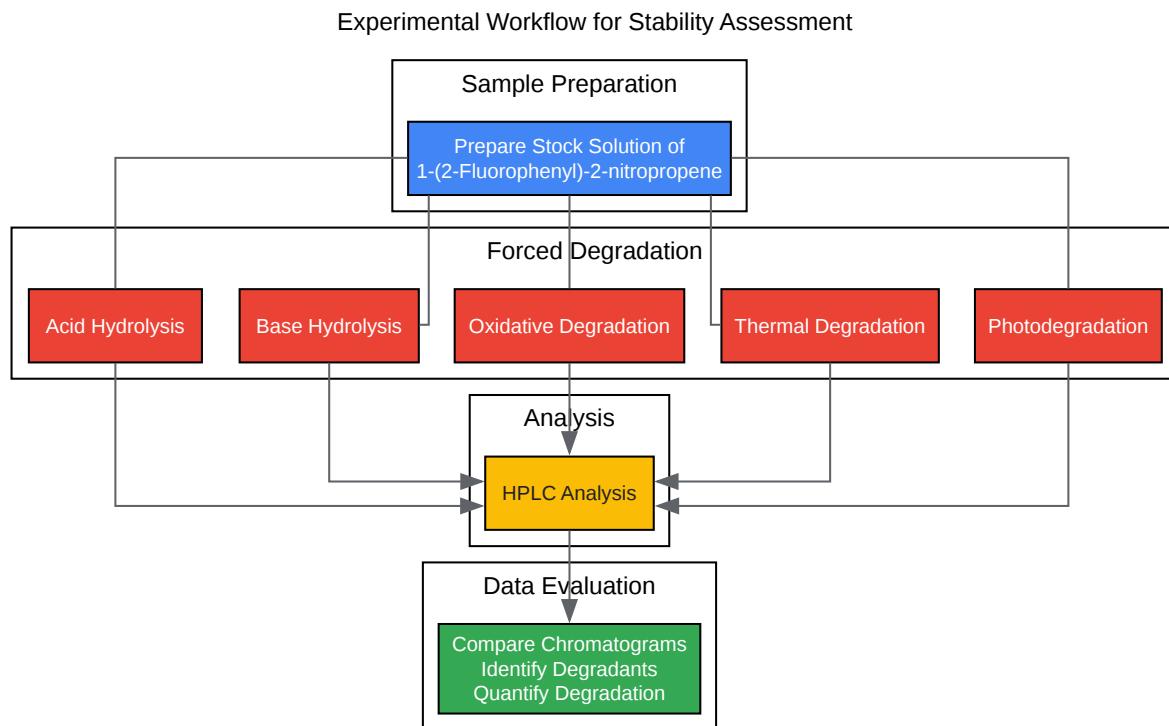
- Compare the chromatograms of the stressed samples with the control sample.
- Identify and quantify the degradation products.
- Calculate the percentage of degradation.

## Protocol 2: Stability-Indicating HPLC Method

This is a general-purpose HPLC method that can be optimized for the analysis of **1-(2-Fluorophenyl)-2-nitropropene** and its degradation products.

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
  - Start with a lower concentration of acetonitrile (e.g., 40%) and gradually increase to a higher concentration (e.g., 90%) over 20-30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: UV detection at a wavelength where the parent compound and potential degradation products have significant absorbance (e.g., determined by UV-Vis spectroscopy, likely around 254 nm or 310 nm for nitrostyrenes).
- Injection Volume: 10-20 µL.
- Column Temperature: 30°C.

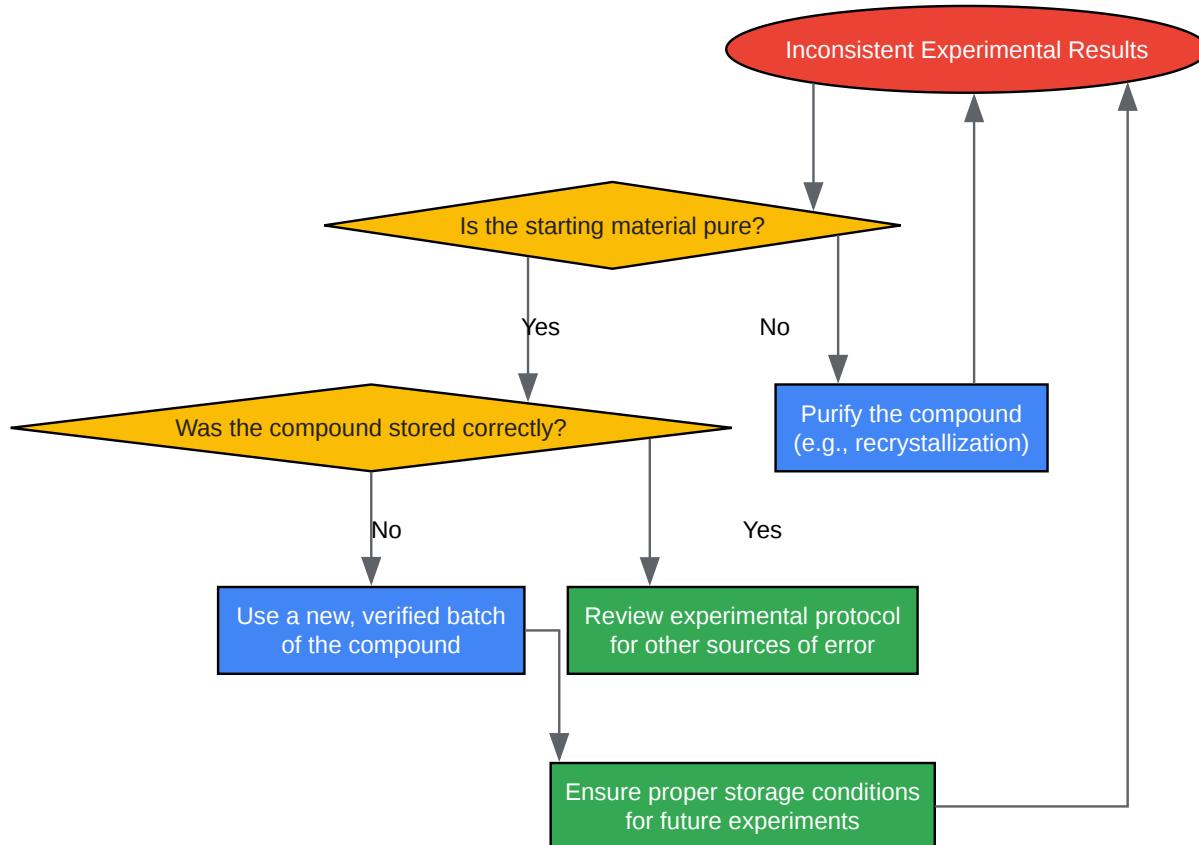
## Visualizations



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Caption: Workflow for assessing the stability of **1-(2-Fluorophenyl)-2-nitropropene**.

## Troubleshooting Logic for Inconsistent Results

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Caption: Decision tree for troubleshooting inconsistent experimental results.

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## References

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